

Application Notes and Protocols: Cell Viability Assay Using CH6953755 on KYSE70 Cells

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CH6953755

Cat. No.: B10824790

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

CH6953755 is a potent and selective oral inhibitor of YES1 kinase, a member of the SRC family of proto-oncogenes.[1][2][3] YES1 gene amplification has been identified as a driver of tumor growth in various cancers, including esophageal squamous cell carcinoma.[1][4] The KYSE70 cell line, derived from a poorly differentiated invasive esophageal squamous cell carcinoma, harbors a YES1 gene amplification and is therefore a suitable model for evaluating the efficacy of YES1 inhibitors.[1][5][6] This document provides detailed protocols for assessing the in vitro efficacy of **CH6953755** on the viability of KYSE70 cells using a colorimetric cell viability assay.

CH6953755 has demonstrated antitumor activity in both in vitro and in vivo models of YES1-amplified cancers.[1][2] The compound inhibits the autophosphorylation of YES1 at Tyr426, a key step in its activation, thereby disrupting downstream signaling pathways that contribute to cell proliferation.[1][2] One of the critical downstream effectors of YES1 is the transcriptional co-activator Yes-associated protein 1 (YAP1).[1][4][7] YES1 kinase activity regulates the nuclear translocation and serine phosphorylation of YAP1, and inhibition of YES1 by **CH6953755** has

been shown to suppress TEAD luciferase reporter activity, a readout of YAP1 transcriptional activity.[1][2][4]

Data Summary

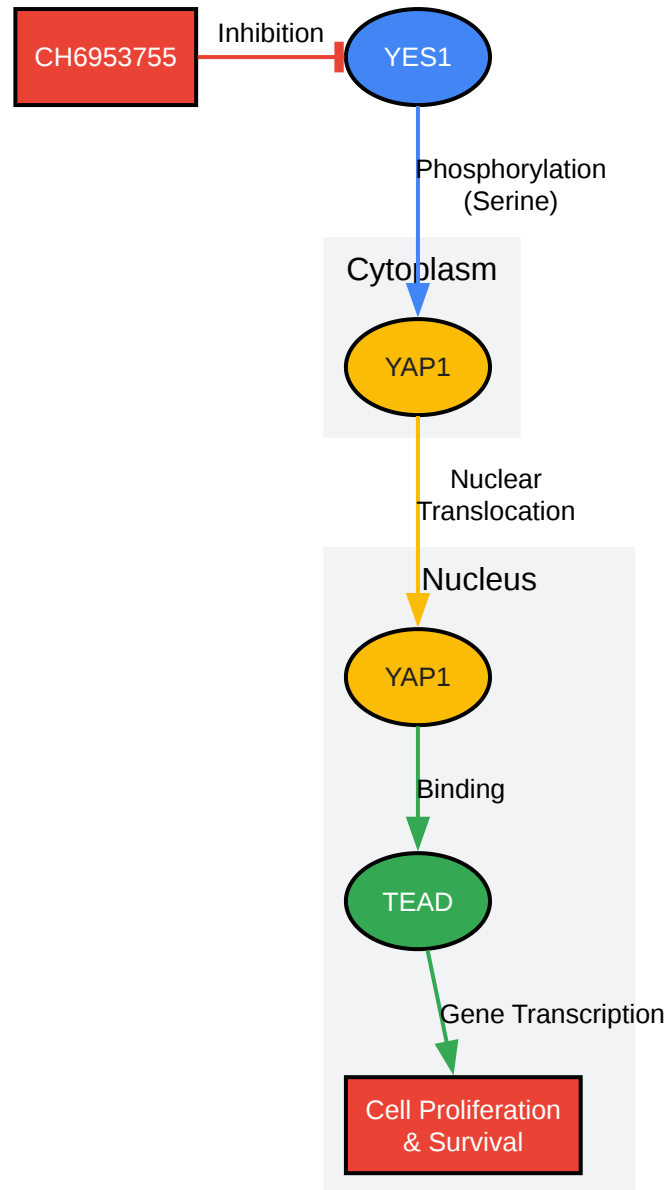
The following table summarizes the key in vitro activities of **CH6953755**.

Parameter	Value	Cell Line(s)	Reference
IC50 (YES1 Kinase Inhibition)	1.8 nM	-	[1][2]
Cell Growth Inhibition (Concentration Range)	0.001 - 1 μ M	YES1-amplified cancer cell lines	[2]
Inhibition of YES1 Autophosphorylation (Tyr426) (Concentration Range)	0.001 - 1 μ M	KYSE70	[1][2]
Suppression of TEAD Reporter Activity (Concentration Range)	0.1, 0.3, 1, 3 μ M	KYSE70, RERF-LC-AI	[2]

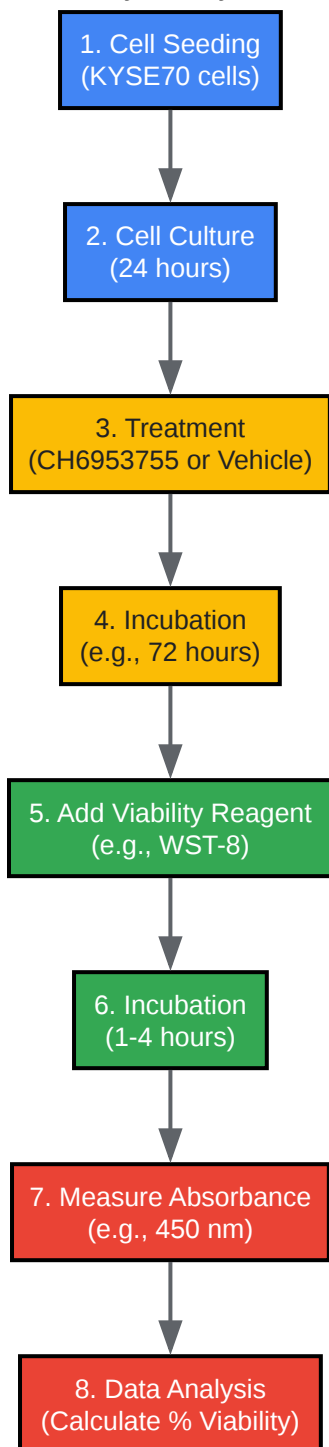
Signaling Pathway

The diagram below illustrates the proposed signaling pathway of YES1 and the inhibitory action of **CH6953755**.

CH6953755 Mechanism of Action in YES1-Amplified Cells



Cell Viability Assay Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. cancer-research-network.com \[cancer-research-network.com\]](https://cancer-research-network.com)
- [2. medchemexpress.com \[medchemexpress.com\]](https://medchemexpress.com)
- [3. CH6953755 | Selective YES1 Kinase Inhibitor | DC Chemicals \[dcchemicals.com\]](https://dcchemicals.com)
- [4. YES1 Is a Targetable Oncogene in Cancers Harboring YES1 Gene Amplification - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [5. KYSE-70 - Creative Bioarray | Creative Bioarray \[creative-bioarray.com\]](https://creative-bioarray.com)
- [6. KYSE-70. Culture Collections \[culturecollections.org.uk\]](https://culturecollections.org.uk)
- [7. aacrjournals.org \[aacrjournals.org\]](https://aacrjournals.org)
- To cite this document: BenchChem. [Application Notes and Protocols: Cell Viability Assay Using CH6953755 on KYSE70 Cells]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10824790/docs#application-notes-and-protocols-cell-viability-assay-using-ch6953755-on-kyse70-cells\]](https://www.benchchem.com/product/b10824790/docs#application-notes-and-protocols-cell-viability-assay-using-ch6953755-on-kyse70-cells)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)